

# Spectroscopic and Structural Elucidation of Buergerinin B: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Buergerinin B

Cat. No.: B15589804

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Buergerinin B**, a C9 iridoid isolated from the roots of *Scrophularia buergeriana*. The information presented herein is crucial for the identification, characterization, and further development of this natural product. All data is sourced from the primary literature detailing its isolation and structural elucidation.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) was instrumental in determining the elemental composition of **Buergerinin B**.

Ion	Calculated m/z	Found m/z	Formula
[M+H] <sup>+</sup>	203.0814	203.0812	C <sub>9</sub> H <sub>15</sub> O <sub>5</sub>

## Nuclear Magnetic Resonance (NMR) Data

The structural framework of **Buergerinin B** was elucidated through extensive one- and two-dimensional NMR spectroscopy. The <sup>1</sup>H and <sup>13</sup>C NMR data, recorded in deuterated methanol (CD<sub>3</sub>OD), are summarized below.

### <sup>1</sup>H NMR Spectroscopic Data (CD<sub>3</sub>OD)

Position	$\delta H$ (ppm)	Multiplicity	J (Hz)
1	5.08	d	8.0
4a	2.04	m	
5	3.68	d	8.8
6 $\alpha$	1.85	dd	14.0, 8.8
6 $\beta$	2.15	dd	14.0, 4.4
7	4.10	d	4.4
7a	2.68	d	8.0
9	1.25	s	

### <sup>13</sup>C NMR Spectroscopic Data (CD<sub>3</sub>OD)

Position	$\delta C$ (ppm)	Type
1	100.2	CH
3	172.5	C
4	69.8	CH <sub>2</sub>
4a	48.1	CH
5	80.5	CH
6	42.3	CH <sub>2</sub>
7	78.9	CH
7a	58.2	CH
8	74.1	C
9	23.4	CH <sub>3</sub>

## Experimental Protocols

The isolation and characterization of **Buergerinin B** involved a multi-step process, as detailed in the original research.

## Isolation of Buergerinin B

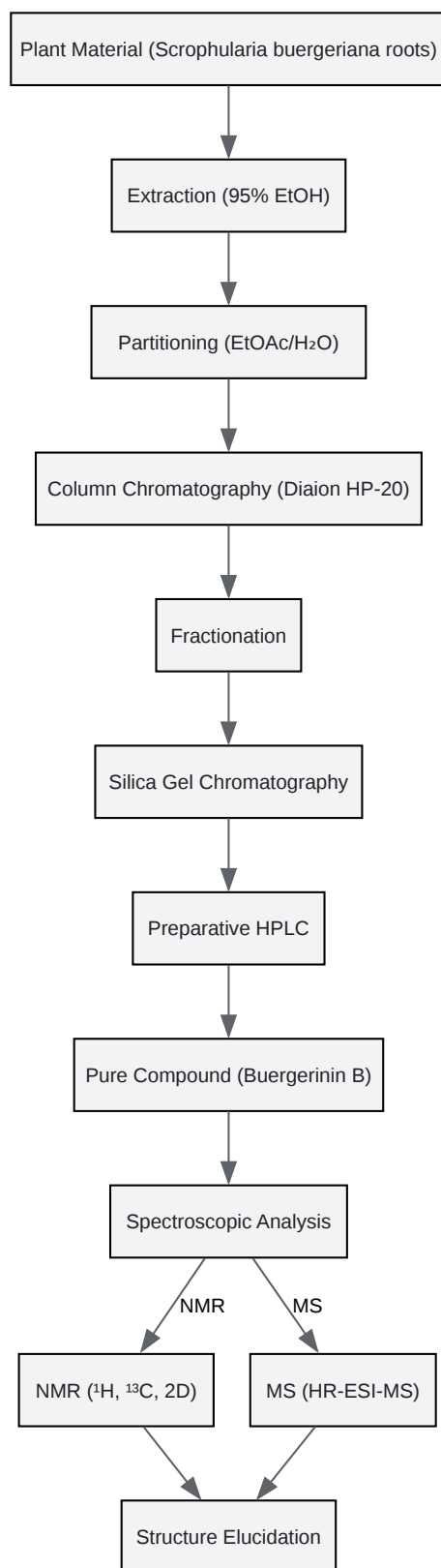
The air-dried and powdered roots of *Scrophularia buergeriana* (5 kg) were extracted with 95% ethanol. The resulting extract was then partitioned between ethyl acetate and water. The aqueous layer was subjected to chromatography on a Diaion HP-20 column and eluted with a gradient of methanol in water. The fraction eluted with 30% methanol was further purified by repeated column chromatography on silica gel and preparative high-performance liquid chromatography (HPLC) to yield pure **Buergerinin B**.

## Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were acquired on a Bruker DRX-500 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the solvent signals ( $\text{CD}_3\text{OD}$ :  $\delta\text{H}$  3.31,  $\delta\text{C}$  49.0).
- Mass Spectrometry: High-resolution mass spectra were obtained on a VG AutoSpec-3000 spectrometer using electrospray ionization (ESI).

## Visualization of the Isolation and Characterization Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Buergerinin B**.



[Click to download full resolution via product page](#)

General workflow for natural product isolation and identification.

- To cite this document: BenchChem. [Spectroscopic and Structural Elucidation of Buergerinin B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589804#spectroscopic-data-for-buergerinin-b-nmr-ms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)